

Technical Monograph: Methyl Violet B Base (Solvent Violet 8)

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Compound of Interest

Compound Name: Methyl Violet B base

CAS No.: 52080-58-7

Cat. No.: B3029085

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Chemical Class: Triphenylmethane Derivative Primary CAS: 52080-58-7 (Generic Base Mixture)[\[2\]](#)[\[3\]](#)

Executive Summary & Chemical Identity

Methyl Violet B Base is the free base form of the methyl violet dye family. Unlike Methyl Violet 2B (a water-soluble chloride salt used in Gram staining), the "B Base" is lipophilic, water-insoluble, and soluble in non-polar organic solvents.

It is chemically defined as a mixture of highly methylated pararosanilines (tetra-, penta-, and hexamethylated forms) lacking the counter-ion required for water solubility. In the Colour Index (C.I.), it is designated as Solvent Violet 8, distinguishing it from Basic Violet 1 (the salt).

Critical Distinction: Base vs. Salt[\[4\]](#)

- Methyl Violet 2B (Salt): Cationic, Hydrophilic. Used in aqueous biological stains.[\[4\]](#)[\[5\]](#)
- **Methyl Violet B Base**: Non-ionic/Neutral, Lipophilic. Used in solvent-based inks (ballpoint), plastics, and lipid staining.[\[3\]](#)

Nomenclature Architecture

The following table consolidates the verified synonyms and identifiers for **Methyl Violet B Base**. Use these for procurement and database verification to avoid purchasing the incorrect salt form.

Table 1: Synonyms and Identifiers

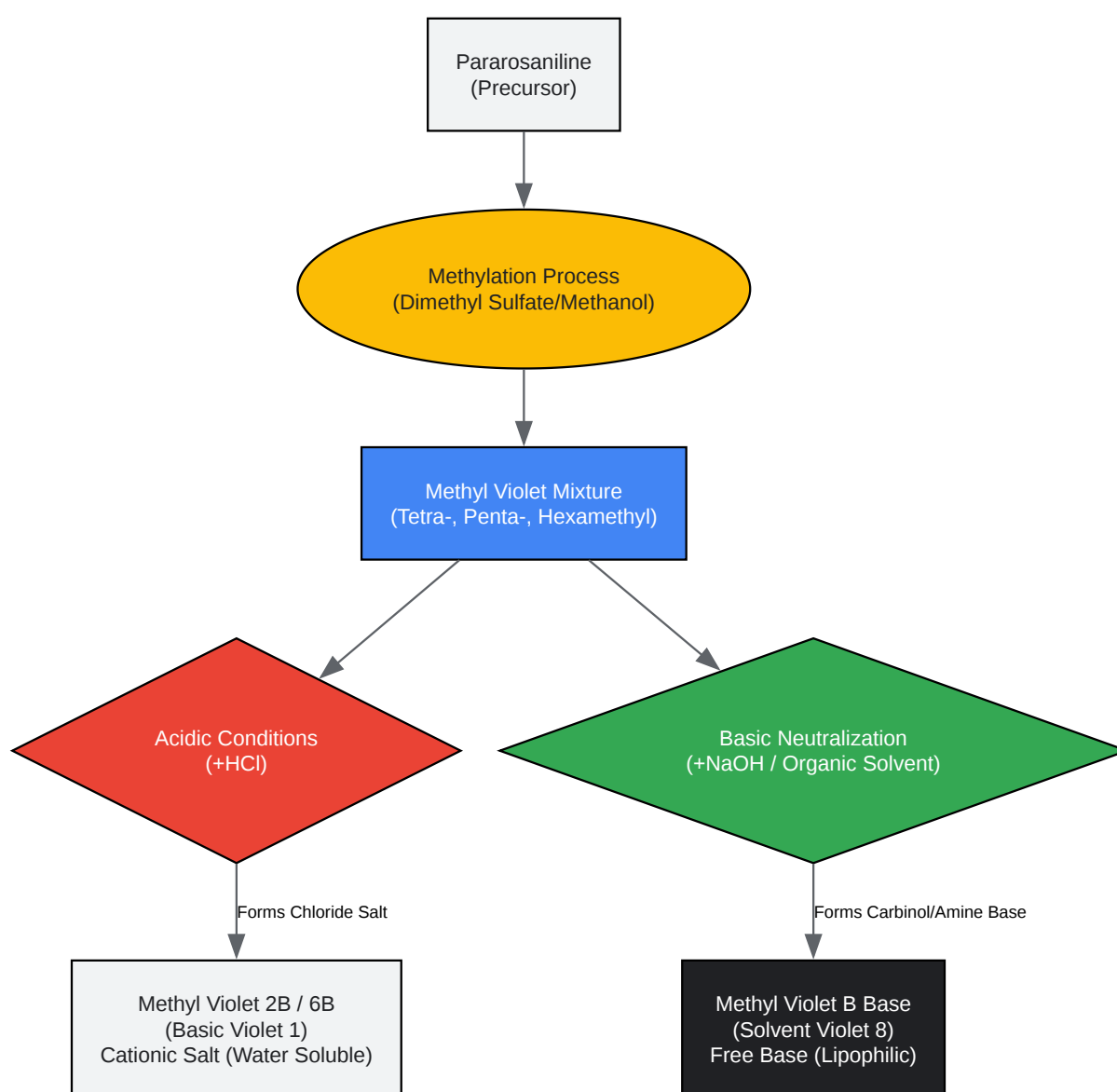
Category	Identifier / Name	Technical Context
Primary Standard	Solvent Violet 8	Official Colour Index (C.I.) designation. [3] [5] [6] [7] [8]
C.I. Number	42535:1	The ":1" suffix specifically denotes the free base/solvent form.
CAS Registry	52080-58-7	Primary CAS for the base mixture. [2] [7]
Alt. CAS	67939-65-5	Often associated with specific methylation grades of the base.
Common Trade	Methyl Violet Base	General industrial term. [9]
Specific Trade	Methyl Violet 5BN Base	Denotes a specific bluish shade ("B" = Blue).
Legacy/Obsolete	Oil Violet 5BN; Oil Violet 301	Historical names used in the oil/lubricant industry.
IUPAC	Varied (Mixture)	E.g., 4-[(4-dimethylaminophenyl)-(4-methyliminocyclohexa-2,5-dien-1-ylidene)methyl]-N,N-dimethylaniline

Structural Lineage & Synthesis

To understand the "Base" designation, one must visualize the relationship between the precursor (Pararosaniline) and its derivatives. The "Base" is generated by neutralizing the hydrochloride salt, stripping the chloride ion and rendering the molecule non-polar.

Figure 1: Triphenylmethane Dye Taxonomy

This diagram illustrates the derivation of Solvent Violet 8 from the core Pararosaniline structure.



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Caption: Chemical differentiation pathway. The B Base (Solvent Violet 8) is generated via neutralization, removing ionic charge.

Analytical Verification Protocol

Objective: To definitively distinguish **Methyl Violet B Base** from Methyl Violet 2B (Salt) using a Phase Partition Identity Test. Principle: The Base form will partition into the organic phase (DCM/Chloroform), while the Salt form will partition into the aqueous phase.

Protocol: Biphasic Partition Test

Reagents:

- Sample (Unknown Violet Powder)
- Deionized Water (pH 7.0)
- Dichloromethane (DCM) or Chloroform
- Separatory Funnel or Scintillation Vial

Methodology:

- Solvation: Add 10 mg of the unknown sample to a vial.
- Biphasic Addition: Add 3 mL of Deionized Water and 3 mL of DCM.
- Agitation: Vortex vigorously for 30 seconds.
- Observation: Allow layers to separate (approx. 2 minutes).

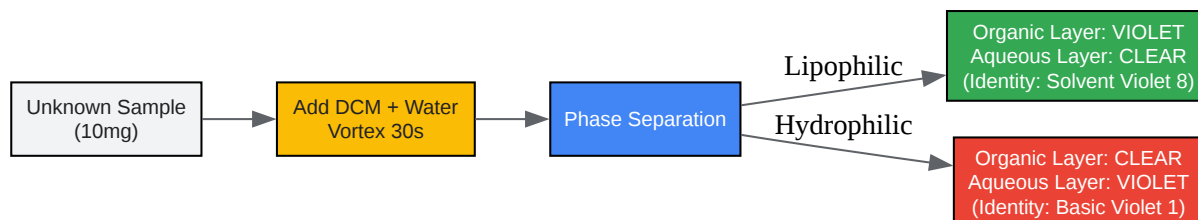
Interpretation:

- Positive for B Base: The bottom organic layer (DCM) turns deep violet. The top aqueous layer remains clear or pale.

- Positive for 2B Salt: The top aqueous layer turns deep violet. The bottom organic layer remains clear or pale.

Figure 2: Verification Workflow

Visual logic for the Biphasic Partition Test.



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Caption: Decision tree for identifying **Methyl Violet B Base** based on solvent solubility properties.

Applications & Safety Profile

Industrial & Research Applications[1]

- Ink Formulations: The primary use of **Methyl Violet B Base** is in ballpoint pen pastes and inkjet toners where water solubility is detrimental to archival stability.
- Plastics Engineering: Used to color polystyrene and polycarbonate resins due to its high thermal stability (up to ~140°C) compared to the salt form.
- Biological Research: Occasionally used in lipid staining protocols where the dye must penetrate hydrophobic cell membranes without aqueous dissociation.

Safety & Handling (E-E-A-T)

- Toxicity: Like most triphenylmethanes, Solvent Violet 8 is suspected of being potentially carcinogenic and mutagenic. It is toxic by inhalation and ingestion.

- PPE: Nitrile gloves and P95 respiratory protection are mandatory when handling the powder to prevent inhalation of particulates.
- Storage: Hygroscopic. Store in a desiccator. Moisture absorption can cause partial protonation, leading to "specking" in ink formulations.

References

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